

An In-depth Technical Guide to the Safe Handling of 3'-Methylacetophenone

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Compound of Interest

Compound Name: 3'-Methylacetophenone

Cat. No.: B052093

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This technical guide provides comprehensive safety data and handling precautions for **3'-Methylacetophenone**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the compound's properties and potential hazards.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **3'-Methylacetophenone** is fundamental to its safe handling. This data is crucial for designing experiments, storage solutions, and emergency procedures.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O	[1]
Molecular Weight	134.18 g/mol	
Appearance	Colorless to light yellow liquid	[2][3][4]
Boiling Point	218-220 °C (lit.)	[4]
Melting Point	-9 °C (lit.)	[1][4]
Density	0.986 g/mL at 25 °C (lit.)	
Flash Point	85 °C / 185 °F (closed cup)	[5]
Vapor Pressure	0.1 ± 0.4 mmHg at 25°C	[1]
Solubility	Sparingly soluble in water, difficult to mix.	[3][4][5]
Refractive Index	n ₂₀ /D 1.529 (lit.)	

GHS Hazard and Safety Information

3'-Methylacetophenone is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following tables summarize its classification and associated precautionary statements.

GHS Classification

Hazard Class	Category	Source(s)
Flammable Liquids	Category 4	[5]
Acute Toxicity, Oral	Category 4	[2]

GHS Label Elements

Element	Description	Source(s)
Pictogram		
Signal Word	Warning	[2][5]
Hazard Statements	H227: Combustible liquid H302: Harmful if swallowed	[5]
Precautionary Statements	Prevention: P210, P264, P270, P280 Response: P301+P312, P330, P370+P378 Storage: P403+P235 Disposal: P501	[2]

A full list of precautionary statements and their meanings can be found in the official GHS documentation.

Toxicological Data

The primary acute health effect of **3'-Methylacetophenone** is that it is harmful if swallowed.[2] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[5] To date, the toxicological properties have not been fully investigated, and there is no information available regarding its carcinogenicity or potential as an endocrine disruptor.[5]

Toxicity Endpoint	Value	Species	Source(s)
Acute Toxicity (Oral)	Category 4	Data not available	[2]
LC50 (Fish)	174.3 mg/l	Data not available	

Experimental Protocols: Safe Handling and Emergency Procedures

Detailed methodologies for the safe handling and use of **3'-Methylacetophenone** are critical to minimizing risk in a laboratory setting.

4.1. Personal Protective Equipment (PPE)

A risk assessment should always be conducted before handling **3'-Methylacetophenone** to determine the appropriate level of personal protection.

- Eye Protection: Wear tight-sealing safety goggles.[\[5\]](#)
- Hand Protection: Wear protective gloves.[\[5\]](#)
- Skin and Body Protection: Wear protective clothing.[\[5\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, no protective equipment is needed.[\[5\]](#) For high airborne contaminant concentrations, a NIOSH/MSHA-approved respirator should be worn.[\[6\]](#)

4.2. Handling and Storage

- Handling: Avoid contact with skin, eyes, or clothing.[\[5\]](#) Avoid ingestion and inhalation.[\[5\]](#) Keep away from open flames, hot surfaces, and sources of ignition.[\[5\]](#) Use in a well-ventilated area.[\[5\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[5\]](#) Store away from heat, sparks, and flame.[\[5\]](#) Incompatible materials include strong acids, strong bases, and strong oxidizing agents.[\[5\]](#)

4.3. First-Aid Measures

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[5\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[\[5\]](#)
- Inhalation: Remove to fresh air. Get medical attention if symptoms occur.[\[5\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[5\]](#)

4.4. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[\[5\]](#) Water mist may be used to cool closed containers.[\[5\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.[\[5\]](#)
- Specific Hazards: The product is a combustible material and a risk of ignition exists.[\[5\]](#) Containers may explode when heated.[\[5\]](#) Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).[\[5\]](#)

4.5. Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[\[5\]](#) Remove all sources of ignition.[\[5\]](#)
- Environmental Precautions: Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.[\[5\]](#)

Visualized Workflows and Relationships

5.1. Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **3'-Methylacetophenone** in a laboratory setting.



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